

# Technical Guide: Pharmacokinetics and Pharmacodynamics of Ketoconazole in Animal Models

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## Compound of Interest

Compound Name: Ketoconazole

Cat. No.: B1139504

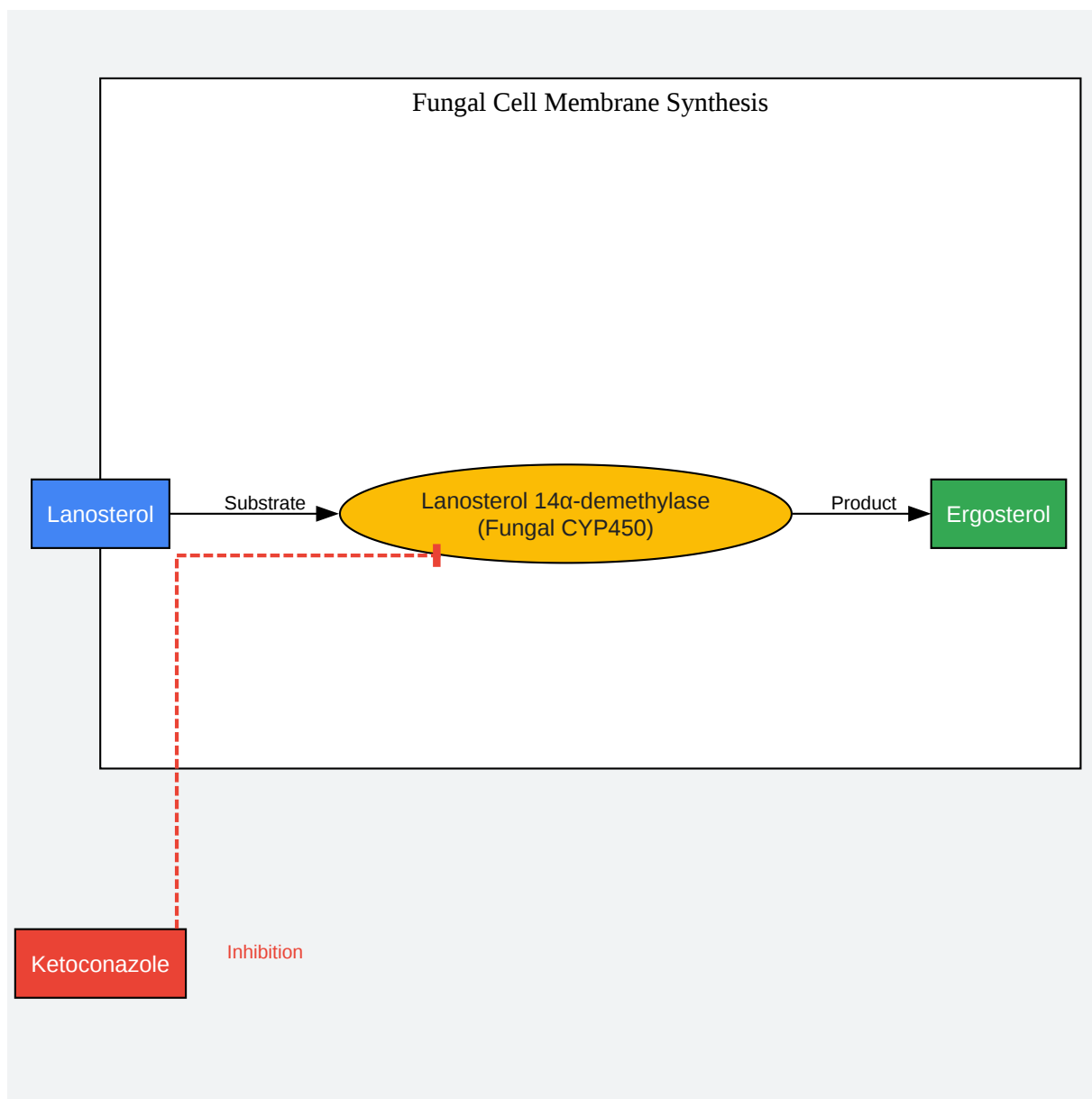
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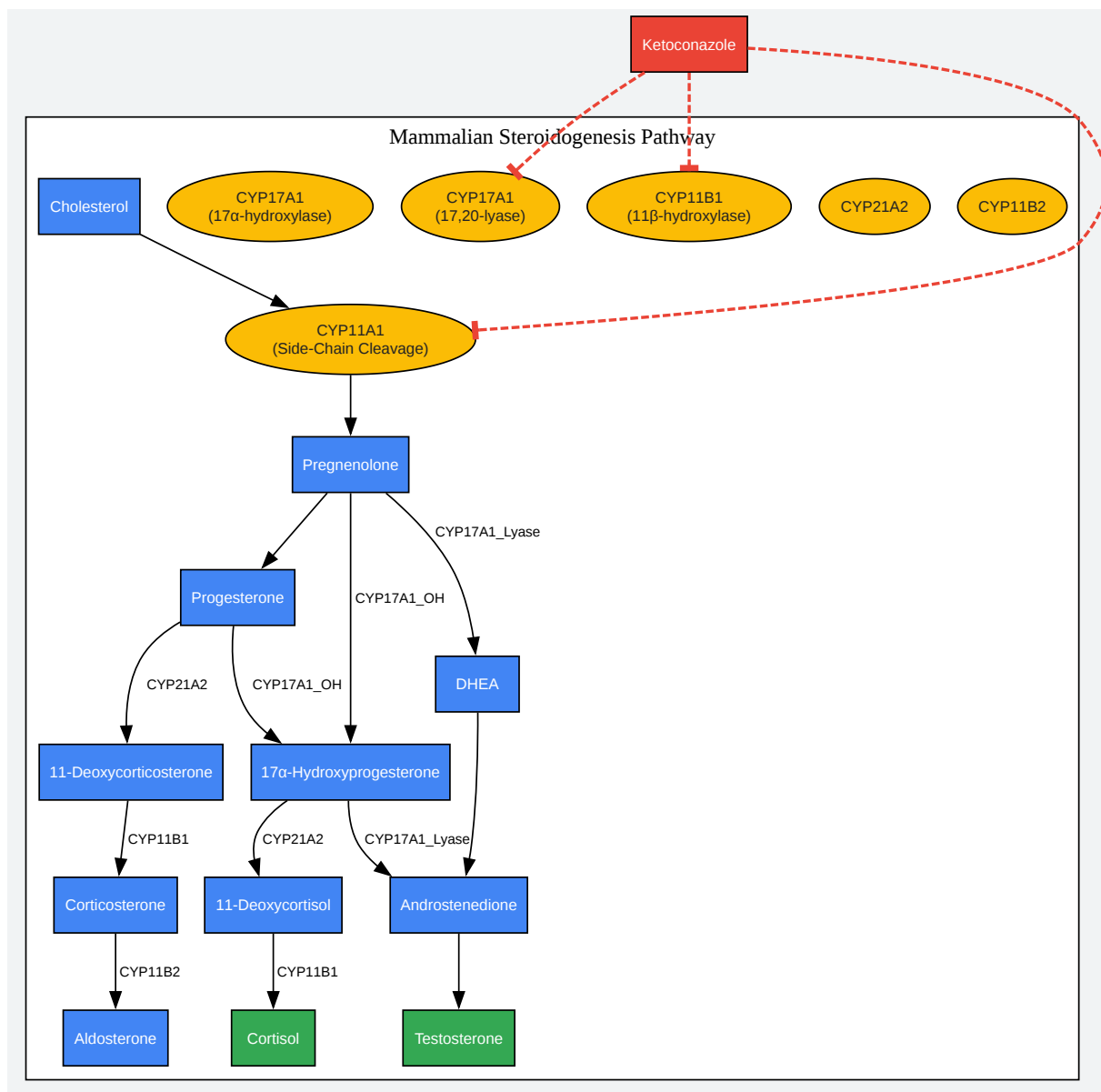
This technical guide provides an in-depth overview of the pharmacokinetic (PK) and pharmacodynamic (PD) properties of **ketoconazole**, a broad-spectrum imidazole antifungal agent, as observed in various animal models. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key pathways and workflows.

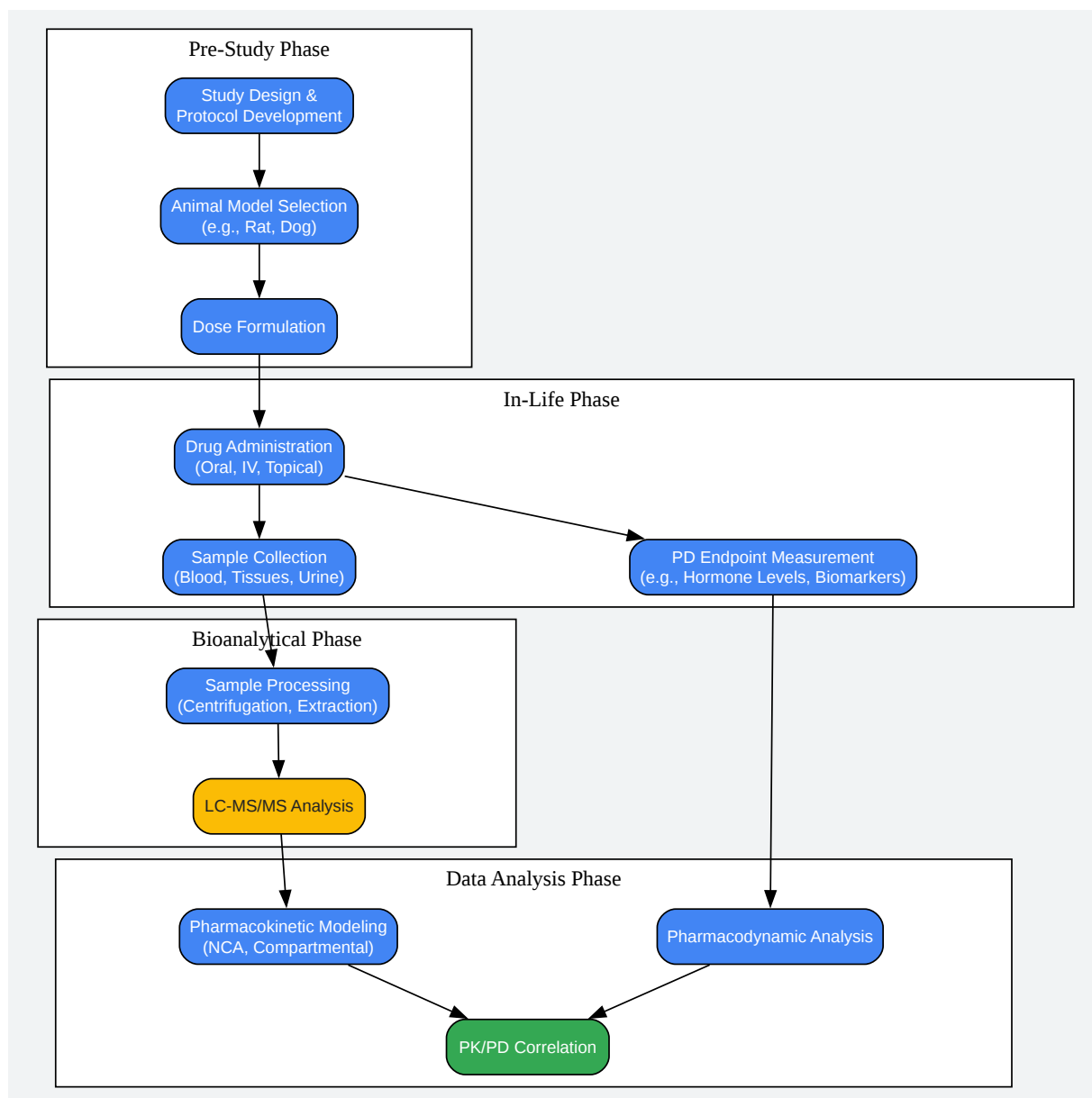
## Pharmacodynamics: Mechanism of Action

**Ketoconazole** exerts its effects primarily through the inhibition of cytochrome P450 (CYP450) enzymes in both fungi and mammals.

**1.1. Antifungal Activity: Inhibition of Ergosterol Biosynthesis** The primary mechanism of **ketoconazole**'s antifungal action is the disruption of the fungal cell membrane.<sup>[1]</sup> It achieves this by inhibiting lanosterol 14 $\alpha$ -demethylase, a fungal CYP450 enzyme essential for the conversion of lanosterol to ergosterol.<sup>[2][3]</sup> Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells, responsible for maintaining membrane integrity, fluidity, and function.<sup>[1][3]</sup> The depletion of ergosterol and the concurrent accumulation of toxic 14 $\alpha$ -methylated sterol precursors increase membrane permeability, leading to the leakage of essential cellular contents and ultimately inhibiting fungal growth or causing cell death.<sup>[1][3]</sup>







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## References

- 1. What is the mechanism of Ketoconazole? [synapse.patsnap.com]
- 2. bocsci.com [bocsci.com]
- 3. nbinno.com [nbinno.com]
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